

Essential Safety and Logistics for Handling Fluorescent Brightener 134

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Compound of Interest

Compound Name: Fluorescent Brightener 134

Cat. No.: B12383126

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate, essential guidance for the safe handling and disposal of **Fluorescent Brightener 134** (CAS No. 3426-43-5), a chemical compound commonly used in textile and paper treatments.^{[1][2]} Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Fluorescent Brightener 134 is classified as a substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^[3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

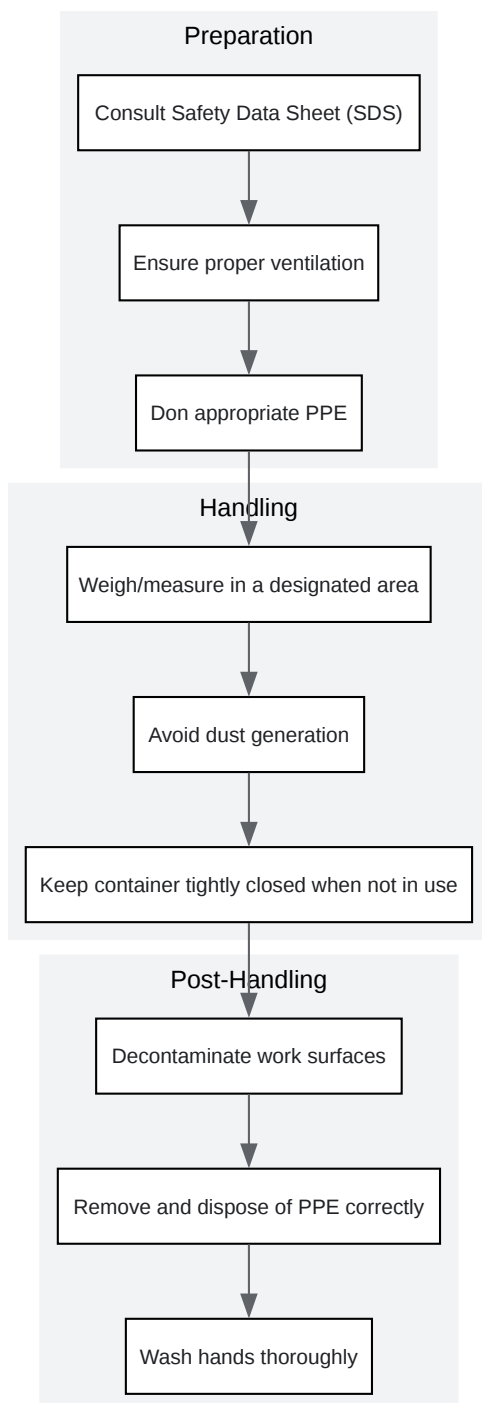
Table 1: Personal Protective Equipment (PPE) for Handling **Fluorescent Brightener 134**

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces.	Must be tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166. [3]
Hands	Chemical-resistant gloves.	Select gloves based on an evaluation of the potential hazards, duration of use, and physical conditions of the workplace. [3]
Body	Laboratory coat and close-toed footwear.	Protective clothing should be selected based on the hazards present in the workplace. [3]
Respiratory	NIOSH/MSHA approved respirator.	Required if exposure limits are exceeded or irritation is experienced, especially in cases of high airborne contaminant concentrations. [4]

Operational Plan: Step-by-Step Handling Procedures

Proper handling procedures are crucial to prevent accidental exposure and contamination. The following workflow outlines the necessary steps for safely working with **Fluorescent Brightener 134**.

Workflow for Handling Fluorescent Brightener 134

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Fluorescent Brightener 134]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12383126#personal-protective-equipment-for-handling-fluorescent-brightener-134]

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